Technical Monograph: 2-(4-morpholin-4-ylphenyl)acetic acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-(4-morpholin-4-ylphenyl)acetic Acid*
CAS No.:	*26577-57-1*
Cat. No.:	*B1351122*

Get Quote

Executive Summary & Chemical Identity

2-(4-morpholin-4-ylphenyl)acetic acid (also referred to as 4-morpholinophenylacetic acid) is a bifunctional building block widely utilized in medicinal chemistry. It features a phenylacetic acid core—a privileged scaffold in non-steroidal anti-inflammatory drugs (NSAIDs)—substituted at the para position with a morpholine ring.

The morpholine moiety serves two critical roles in drug design:

- Solubility Enhancement: It increases polarity and metabolic stability compared to a simple phenyl group.
- Hydrogen Bonding: The ether oxygen acts as a weak hydrogen bond acceptor, often improving ligand-target binding affinity.

Chemical Data Table

© 2026 BenchChem. All rights reserved.

Property	Specification
IUPAC Name	2-(4-morpholin-4-ylphenyl)acetic acid
Common Name	4-Morpholinophenylacetic acid
Molecular Formula	
Molecular Weight	221.25 g/mol
Physical State	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, MeOH; sparingly soluble in water (neutral pH)
pKa (Calc.)	~4.2 (Carboxylic acid), ~5.5 (Morpholine conjugate acid)
Key Functionality	Carboxylic acid (Electrophile/Nucleophile), Tertiary Amine (Basic)

Synthetic Pathways

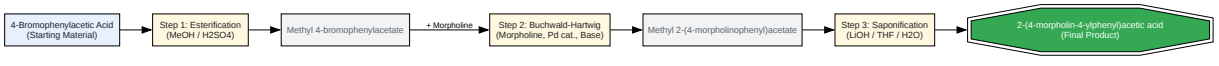
While classical nucleophilic aromatic substitution (

) can be employed using 4-fluorophenylacetic acid, the conditions required (high heat, polar aprotic solvents) often lead to difficult purification profiles.

The Gold Standard protocol recommended for research and scale-up is a 3-Step Convergent Synthesis utilizing Palladium-catalyzed Buchwald-Hartwig amination. This route offers superior functional group tolerance and yield.[1]

Reaction Scheme (Logic Flow)

The synthesis strategy protects the carboxylic acid as an ester to prevent catalyst poisoning and side reactions during the metal-catalyzed coupling.



Click to download full resolution via product page

Figure 1: Convergent synthetic pathway via Buchwald-Hartwig amination.

Detailed Experimental Protocols

Note: All reactions should be performed under an inert atmosphere (Nitrogen or Argon).

Step 1: Esterification (Protection)

Objective: Convert the acidic proton to a methyl ester to facilitate the subsequent palladium coupling.

- Dissolve 10.0 g (46.5 mmol) of 4-bromophenylacetic acid in 100 mL of anhydrous Methanol (MeOH).
- Add 0.5 mL of concentrated Sulfuric Acid (

) dropwise.
- Reflux the mixture at 65°C for 4 hours. Monitor by TLC (Hexane:EtOAc 4:1).
- Workup: Concentrate in vacuo. Redissolve residue in EtOAc, wash with saturated

  and brine. Dry over

  and concentrate.
- Yield: Expect >95% of Methyl 4-bromophenylacetate as a clear oil/low-melting solid.

Step 2: Buchwald-Hartwig Amination (The Critical Step)

Objective: Install the morpholine ring.[1][2] Catalyst Choice:

with XPhos or BINAP is preferred for aryl bromides.

- Charge a reaction flask with:
  - Methyl 4-bromophenylacetate (1.0 eq)

© 2026 BenchChem. All rights reserved.

- Morpholine (1.2 eq)[3]
- (2.0 eq) - Base
- XPhos (0.05 eq) - Ligand
- (0.025 eq) - Catalyst source

- Solvent: Add anhydrous Toluene or 1,4-Dioxane (0.2 M concentration).
- Degas: Sparge with Nitrogen for 10 minutes.
- Heat: Stir at 100°C for 12–16 hours.
- Workup: Filter through a Celite pad to remove palladium black and inorganic salts. Concentrate the filtrate.
- Purification: Flash column chromatography (Gradient: 0-30% EtOAc in Hexanes). The product (Methyl 2-(4-morpholinophenyl)acetate) will elute as a pale solid.

Step 3: Saponification (Deprotection)

Objective: Reveal the carboxylic acid.[4][5]

- Dissolve the intermediate ester in THF:Water (3:1 ratio).
- Add Lithium Hydroxide Monohydrate (

  , 2.0 eq).
- Stir at room temperature for 4 hours.
- Acidify: Carefully adjust pH to ~3-4 using 1M HCl. The product may precipitate.[5]
- Isolation: If precipitate forms, filter and wash with cold water. If not, extract with EtOAc (3x), dry, and concentrate.
- Recrystallization: Recrystallize from Ethanol/Water if high purity (>99%) is required.

© 2026 BenchChem. All rights reserved.

Analytical Validation (QC)

To ensure scientific integrity, the final compound must be validated using the following parameters.

NMR Interpretation (NMR, 400 MHz, DMSO-)

The spectrum will exhibit a characteristic

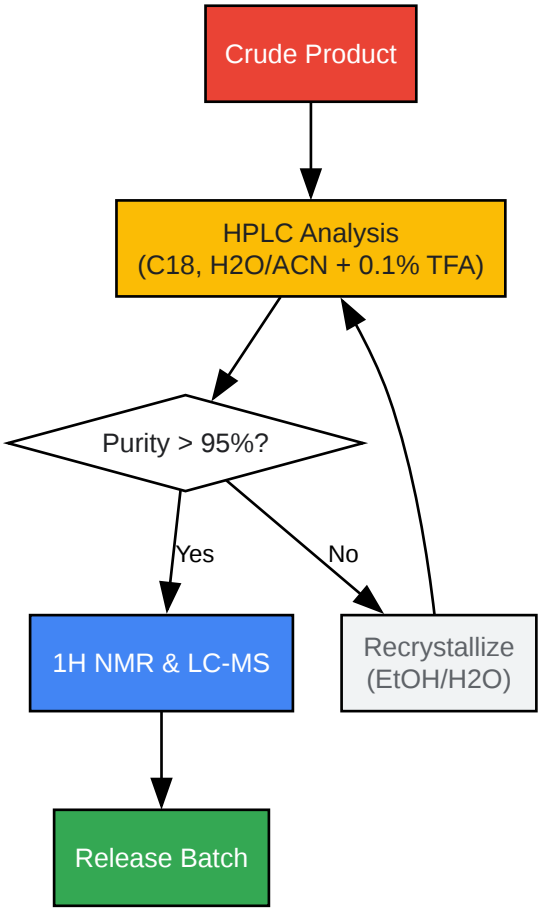
system for the aromatic ring and distinct morpholine triplets.

Chemical Shift ( )	Multiplicity	Integration	Assignment	Structural Context
12.20	Broad Singlet	1H	COOH	Carboxylic acid proton (exchangeable)
7.15	Doublet (Hz)	2H	Ar-H	Phenyl protons meta to morpholine
6.85	Doublet (Hz)	2H	Ar-H	Phenyl protons ortho to morpholine (shielded by N-lone pair)
3.72	Triplet (Hz)	4H		Morpholine ether protons
3.45	Singlet	2H		Benzylic methylene
3.05	Triplet (Hz)	4H		Morpholine amine protons

Quality Control Workflow

© 2026 BenchChem. All rights reserved.

The following decision tree ensures only compliant batches are released for biological testing.



Click to download full resolution via product page

Figure 2: Quality Control Decision Tree.

Applications & Handling

Medicinal Chemistry Utility

This molecule is primarily used as a linker or headgroup. The carboxylic acid allows for facile amide coupling (using HATU/EDC) to amines, allowing researchers to append the "morpholino-phenyl" motif to other scaffolds. This motif is known to:

- Block metabolic hotspots on phenyl rings.
- Improve water solubility of lipophilic drugs.

© 2026 BenchChem. All rights reserved.

Safety & Storage

- Hazards: Irritant (Skin/Eye/Respiratory).[6] The morpholine moiety makes it slightly basic; avoid contact with strong oxidizers.
- Storage: Store at 2–8°C in a tightly sealed container. Hygroscopic—protect from moisture.

References

- Buchwald-Hartwig Amination Fundamentals
  - Paul, F., Patt, J., & Hartwig, J. F. (1994). Palladium-catalyzed formation of carbon-nitrogen bonds.[1] Reaction of aryl bromides with tin amides. Journal of the American Chemical Society.[1]
- Synthesis of Phenylacetic Acid Derivatives
  - Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. The Journal of Organic Chemistry. (Useful for interpreting solvent peaks in the final product).
- Morpholine in Drug Design
  - Meanwell, N. A. (2011). Synopsis of some recent tactical application of bioisosteres in drug design. Journal of Medicinal Chemistry.
- General Protocol for Ester Hydrolysis (Saponification)
  - Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry. Oxford University Press. (Standard reference for LiOH hydrolysis conditions).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Morpholine synthesis [organic-chemistry.org]
- 2. Antimicrobial and antiurease activities of newly synthesized morpholine derivatives containing an azole nucleus - PMC [pmc.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. An Improved Process For The Preparation Of Highly Pure 4 [quickcompany.in]
- 5. prepchem.com [prepchem.com]
- 6. 4-Morpholineacetic acid | C6H11NO3 | CID 438968 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Monograph: 2-(4-morpholin-4-ylphenyl)acetic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1351122/docs#technical-monograph-2-4-morpholin-4-ylphenyl-acetic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.